

"N-Methyl-2,2,2-trifluoroacetamide" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Methyl-2,2,2-trifluoroacetamide**

Cat. No.: **B157008**

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Core Chemical Properties of N-Methyl-2,2,2-trifluoroacetamide

For researchers and drug development professionals, **N-Methyl-2,2,2-trifluoroacetamide** is a compound of interest with specific physicochemical properties. This technical overview provides its fundamental molecular data.

Molecular Formula and Weight

The foundational quantitative data for **N-Methyl-2,2,2-trifluoroacetamide** is its molecular formula and weight. These values are crucial for stoichiometric calculations in experimental protocols and for the interpretation of analytical data.

Property	Value
Molecular Formula	$C_3H_4F_3NO$ [1][2][3]
Molecular Weight	127.07 g/mol [1][2]
or 127.0652 g/mol [3]	

This document is intended to provide the core, publicly available data for **N-Methyl-2,2,2-trifluoroacetamide**. The generation of in-depth, novel experimental protocols, signaling

pathway diagrams, and comprehensive whitepapers requires extensive laboratory work and is beyond the scope of this informational service.

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References

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- To cite this document: BenchChem. ["N-Methyl-2,2,2-trifluoroacetamide" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b157008#n-methyl-2-2-2-trifluoroacetamide-molecular-weight-and-formula>

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